

Commercial Availability and Technical Data for Research Compound TF-130 Remain Undetermined

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TF-130

Cat. No.: B1175332

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Despite a comprehensive search for "**TF-130**," a chemical compound intended for research purposes, no commercial suppliers or publicly available technical data, such as experimental protocols or signaling pathway information, could be identified. The designation "**TF-130**" appears in the context of various industrial and commercial products, none of which are research chemicals for drug development or scientific investigation.

Efforts to locate commercial sources for a research chemical designated as **TF-130** have been unsuccessful. Searches across chemical supplier databases and scientific literature did not yield any compound with this name available for purchase or described in a research context. It is possible that "**TF-130**" is an internal compound identifier not available in the public domain, a discontinued product, or an incorrect designation.

The search results for "**TF-130**" and its variations have pointed to a range of unrelated products, including:

- Industrial Machinery: Spindle moulders and other woodworking equipment are marketed under the "Class TF 130" designation by SCM Group.[1][2][3][4]
- Test Fixtures: Schwarzbeck Mess-Elektronik offers a "TF 130-150" test fixture for conducted immunity testing according to automotive standards.[5]
- Sensors: A pressure sensor with the model number "GREENLEE TF130" is available.[6]

- Refrigeration Units: A model of AC/DC refrigerator for custom installations is sold as "TF130".
[7]
- Textile Chemicals: A high-efficiency soaping agent named "TRANSOP **TF-130B**" is listed as a bluesign-approved chemical product.[8]
- Primer Mixtures: A document from 1979 discusses the chemical analysis of a primer mix designated "NOL-130".[9]

None of these findings relate to a compound for biological or pharmaceutical research. Without a clear identification of the chemical structure or an alternative name for "**TF-130**" as a research compound, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams.

Researchers, scientists, and drug development professionals seeking to acquire or find information on a compound referred to as "**TF-130**" are advised to verify the compound's official name, CAS number, or structure to enable a more targeted and successful search. At present, no commercial suppliers or scientific data for a research chemical named "**TF-130**" can be provided.

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References

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